

Technical Guide: Physical Properties of 1-Allyl-1H-pyrrole-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Allyl-1H-pyrrole-2-carbaldehyde

Cat. No.: B177418

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Allyl-1H-pyrrole-2-carbaldehyde is a substituted pyrrole derivative with potential applications in organic synthesis and medicinal chemistry. Its structure, featuring an allyl group at the 1-position and a carbaldehyde group at the 2-position of the pyrrole ring, provides reactive sites for further chemical modifications. This guide provides a summary of the available physical and chemical properties of this compound.

Core Physical and Chemical Properties

A comprehensive search of available scientific literature and chemical databases has yielded limited experimentally determined physical property data for **1-Allyl-1H-pyrrole-2-carbaldehyde**. The following table summarizes the available quantitative data.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO	PubChem[1], ChemScene[2]
Molecular Weight	135.16 g/mol	PubChem[1], ChemScene[2]
Density	0.967 g/cm ³	Alfa Chemistry[3]
Physical State	Liquid	Chem-Impex

Note: Specific experimental data for properties such as boiling point, melting point, and solubility for **1-Allyl-1H-pyrrole-2-carbaldehyde** are not readily available in the reviewed literature. Much of the available data refers to the related compound, pyrrole-2-carboxaldehyde.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Allyl-1H-pyrrole-2-carbaldehyde** are not described in the currently available scientific literature. Standard laboratory procedures for determining properties such as boiling point, melting point, density, and solubility would be applicable.

Signaling Pathways and Experimental Workflows

Currently, there is no information available in the scientific literature detailing the involvement of **1-Allyl-1H-pyrrole-2-carbaldehyde** in specific biological signaling pathways or established experimental workflows. Consequently, no diagrams can be generated at this time. Research into the biological activity of this compound may elucidate such pathways in the future.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Allyl-1H-pyrrole-2-carbaldehyde | C8H9NO | CID 10942480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. 1-allyl-1h-pyrrole-2-carbaldehyde suppliers USA [americanchemicalsuppliers.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1-Allyl-1H-pyrrole-2-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177418#physical-properties-of-1-allyl-1h-pyrrole-2-carbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com